

Technical Support Center: DEHDMPA Extraction Stability

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Compound of Interest

Compound Name: *N,N-bis(2-ethylhexyl)-2,2-dimethylpropanamide*

CAS No.: 215394-03-9

Cat. No.: B3116272

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Topic: Prevention & Management of Third Phase Formation

Executive Summary: The Physics of "The Split"

Third phase formation is the critical failure mode in DEHDMPA extraction systems. It occurs when the solubility limit of the Metal-Solvate Complex in the non-polar diluent (e.g., n-dodecane) is exceeded.

In DEHDMPA systems, the extractant is a polar monoamide. When it complexes with metal nitrates (e.g., U(VI), Pu(IV)) and nitric acid, the resulting species is highly polar. If the non-polar diluent cannot solvate this large polar aggregate, the organic phase splits:

- Light Phase: Diluent-rich, metal-poor.[1]
- Heavy Phase (Third Phase): Extractant-rich, metal-rich (hazardous).[2]

Why this matters: In radiopharmaceutical or nuclear workflows, a third phase creates criticality hazards, ruins separation factors, and fouls mixer-settlers.

Diagnostic Hub (Troubleshooting Q&A)

Q1: I observe a cloudy organic phase that eventually settles into two distinct organic layers. Is my batch ruined?

Diagnosis: You have encountered classic Third Phase Formation. Immediate Action:

- Stop Agitation: Allow full settling.
- Thermal Adjustment: If possible, safely increase the temperature of the vessel by 5–10°C. Solubility of the solvate complex generally increases with temperature.
- Diluent Addition: Slowly add fresh diluent (e.g., n-dodecane) or a modifier (e.g., 1-octanol) if your protocol permits. This changes the solubility parameter of the bulk solvent. Root Cause: You likely exceeded the Limiting Organic Concentration (LOC) for the metal or the acid.

Q2: My feed acidity is high (>4M HNO₃). Why is the organic phase splitting even at low metal loading?

Answer: DEHDMPA extracts nitric acid as well as metals.

- Mechanism: At high acidity, DEHDMPA forms adducts with HNO₃ (e.g.,
) . These adducts are polar.
- The Tipping Point: Even without metal, if

is high enough, the concentration of the acid-solvate complex can exceed the solubility limit of the alkane diluent.
- Solution: Reduce feed acidity or use a modifier (see Section 3).

Q3: I am switching from TBP to DEHDMPA. Can I use the same loading limits?

Answer: No. DEHDMPA (a branched monoamide) generally has a lower LOC than TBP (Tri-butyl phosphate) for certain actinides, although its branching (2,2-dimethyl) provides better

steric protection against aggregation than straight-chain amides. You must re-validate your LOC curves.

Prevention Protocols & Optimization

Protocol A: Determining the Limiting Organic Concentration (LOC)

Goal: Define the "Safe Zone" for your specific metal/acid combination.

- Preparation: Prepare a series of organic phases with fixed DEHDMPA conc. (e.g., 1.0 M in n-dodecane).
- Equilibration: Contact with aqueous phases containing increasing Metal concentrations (e.g., 10 g/L to 100 g/L) at fixed acidity.
- Observation: Shake for 15 mins at process temperature (). Let settle.
- Detection: Visually inspect for the "heavy layer" at the interface.
- Quantification: Analyze the metal concentration in the organic phase just before the split occurs. This is your LOC.

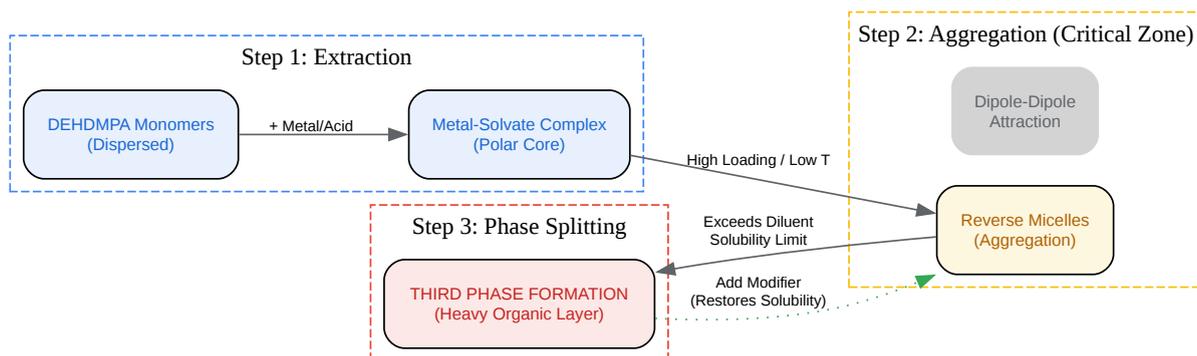
Protocol B: Modifier Selection

If your process requires high loading, you must add a Phase Modifier to increase the polarity of the diluent.

Modifier Class	Example	Pros	Cons
Long-Chain Alcohols	Isodecanol, 1-Octanol	Highly effective; breaks reverse micelles.	Can reduce distribution coefficient (); potential esterification with acid over time.
TBP	Tri-butyl phosphate	Stabilizes phase; familiar chemistry.	Reintroduces Phosphorus (if avoiding P-waste is the goal).
Aromatic Diluents	Toluene, Solvesso 100	High solubility for complexes.	Flammability; toxicity; lower radiation stability than aliphatics.

Visualizing the Mechanism

The following diagram illustrates the transition from a stable solution to a third phase via Reverse Micelle Aggregation.

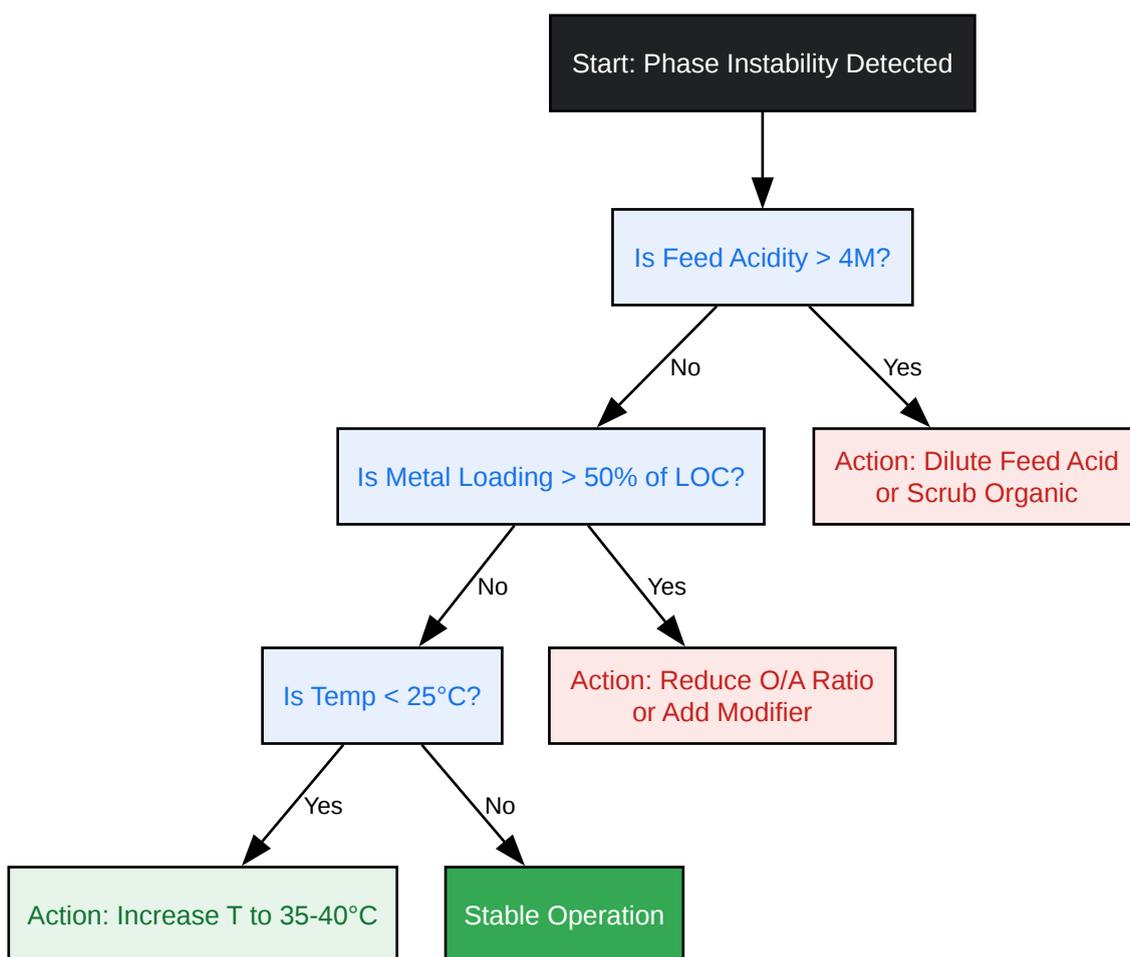


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Caption: Progression from dispersed extractant to hazardous third phase via reverse micelle aggregation.

Process Flow: Troubleshooting Logic

Use this decision tree when designing your experiment or addressing a process upset.



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Caption: Logic flow for diagnosing and resolving phase instability in DEHDMPA systems.

Reference Data: Solubility Parameters

Table 1: Comparative LOC Factors for DEHDMPA vs. TBP

Parameter	TBP (Reference)	DEHDMPA (Branched Amide)	Impact on Third Phase
Structure	Phosphate Ester	Monoamide (Branched)	Branching increases steric bulk, generally improving solubility in alkanes compared to straight-chain amides.
Ligand Nature	Hard Donor (P=O)	Hard Donor (C=O)	Similar coordination, but Amides are incinerable (CHON principle).
Diluent Compatibility	Excellent in Kerosene	Good in Kerosene	DEHDMPA requires careful monitoring at high U(VI) loading.
Effect of HNO ₃	Forms	Forms	High acid concentration significantly lowers the LOC for metals.

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